

Application Notes and Protocols: Measuring p53 Downstream Targets Following RG7775 Treatment via ELISA

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Compound of Interest

Compound Name: RG7775

Cat. No.: B1574388

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Abstract

This document provides a detailed protocol for the quantification of key downstream targets of the p53 tumor suppressor protein—p21, MDM2, and PUMA—in cell lysates following treatment with **RG7775**, a potent small molecule inhibitor of the p53-MDM2 interaction. The enclosed protocols are based on standard sandwich Enzyme-Linked Immunosorbent Assay (ELISA) principles and are intended to guide researchers in assessing the pharmacodynamic effects of **RG7775** and similar compounds that activate the p53 pathway.

Introduction

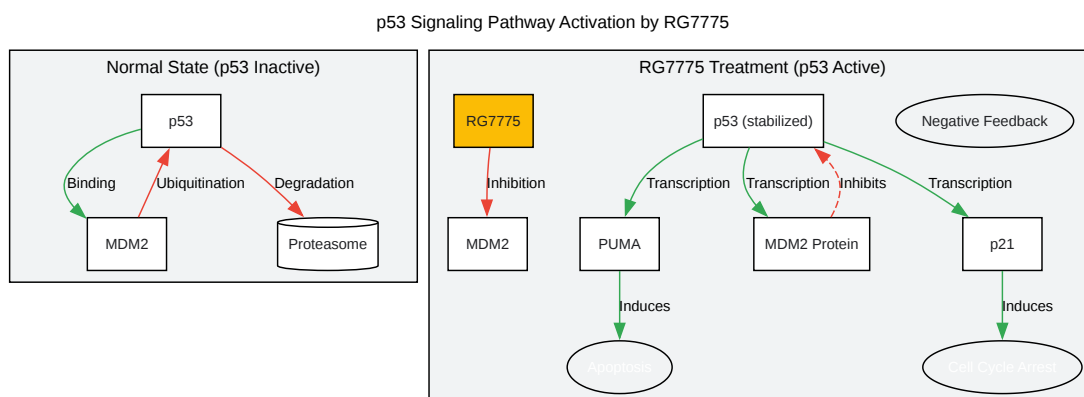
The tumor suppressor protein p53 plays a critical role in preventing cancer formation by inducing cell cycle arrest, apoptosis, and senescence in response to cellular stress.[1] The activity of p53 is tightly regulated by the E3 ubiquitin ligase MDM2, which targets p53 for proteasomal degradation.[2] In many cancers with wild-type p53, the p53 pathway is functionally inactivated through the overexpression of MDM2.[2]

RG7775 is a second-generation MDM2 inhibitor that binds to MDM2 and blocks its interaction with p53.[3] This inhibition leads to the stabilization and activation of p53, resulting in the transcriptional upregulation of its downstream target genes, including the cyclin-dependent

kinase inhibitor p21, MDM2 itself (as part of a negative feedback loop), and the pro-apoptotic protein PUMA.[4][5] Measuring the protein levels of these downstream targets is a reliable method for quantifying the on-target activity of **RG7775**. ELISA provides a sensitive and high-throughput method for this purpose.

Signaling Pathway

The diagram below illustrates the mechanism of action of **RG7775** in activating the p53 signaling pathway.

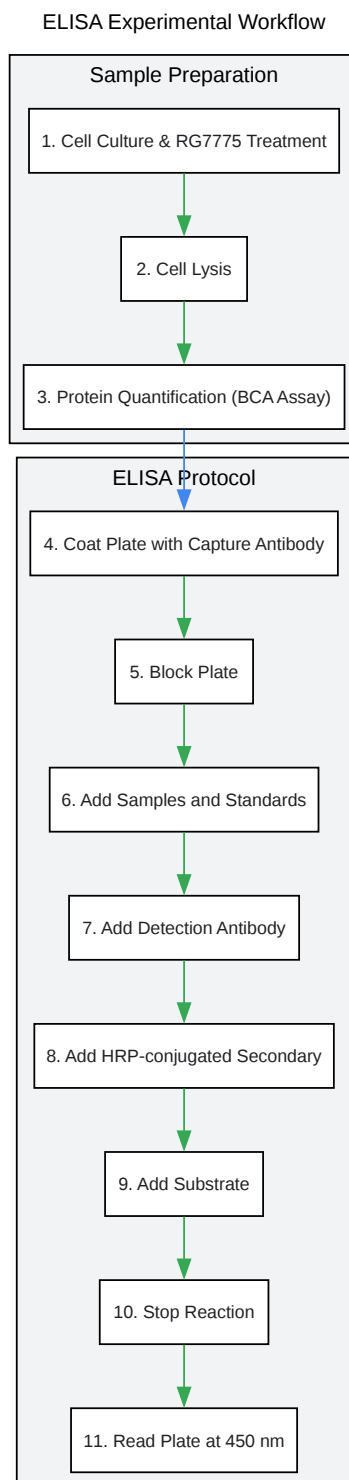


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Caption: **RG7775** inhibits MDM2, leading to p53 stabilization and activation of downstream targets.

Experimental Workflow

The general workflow for sample preparation and ELISA is depicted below.



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